

# A Comprehensive Technical Guide to Dimethylamine-13C2 Hydrochloride Salt

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## Compound of Interest

Compound Name: Dimethylamine-13C2

Cat. No.: B12682539

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For researchers, scientists, and professionals in drug development, the precise characterization of isotopically labeled compounds is paramount for ensuring the accuracy and reproducibility of experimental results. This guide provides an in-depth overview of the technical specifications, quality control methodologies, and a standardized workflow for **Dimethylamine-13C2** hydrochloride salt, a crucial reagent in various research applications, particularly in mass spectrometry-based quantitative analysis.

## Core Specifications

The following table summarizes the key quantitative data for **Dimethylamine-13C2** hydrochloride salt, compiled from various suppliers. These specifications are critical for the proper handling, storage, and application of this compound.

Property	Specification
Chemical Formula	$^{13}\text{C}_2\text{H}_7\text{N} \cdot \text{HCl}$
Molecular Weight	83.53 g/mol [1][2][3][4]
CAS Number	1215539-33-7
Appearance	White to off-white solid
Isotopic Purity ( $^{13}\text{C}$ )	$\geq 99$ atom % $^{13}\text{C}$ [3]
Melting Point	170-173 °C[3]
Solubility	Soluble in water.
Storage Conditions	Store at room temperature in a dry, well-ventilated area.

## Experimental Protocols for Quality Control

The quality and purity of **Dimethylamine- $^{13}\text{C}_2$**  hydrochloride salt are assessed through a series of rigorous experimental protocols. The primary objectives of these analyses are to confirm the chemical identity, and determine the chemical and isotopic purity of the compound.

## Identification and Chemical Purity Assessment by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the molecular structure and assess the presence of any organic impurities.

Methodology:

- **Sample Preparation:** A precisely weighed sample of **Dimethylamine- $^{13}\text{C}_2$**  hydrochloride salt is dissolved in a suitable deuterated solvent, such as Deuterium Oxide ( $\text{D}_2\text{O}$ ) or Methanol- $\text{d}_4$ .
- **Instrumentation:** A high-resolution NMR spectrometer, typically with a field strength of 400 MHz or higher, is used.
- **Data Acquisition:** Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are acquired.

- Analysis:
  - The  $^1\text{H}$  NMR spectrum is analyzed to confirm the presence of the dimethylamine protons and their characteristic chemical shift. The integration of the proton signals is used to quantify the relative amounts of the target compound and any proton-containing impurities.
  - The  $^{13}\text{C}$  NMR spectrum provides direct evidence of the  $^{13}\text{C}$  enrichment. The chemical shift of the carbon signals confirms the identity of the compound. The absence of significant signals at the chemical shift corresponding to the natural abundance  $^{12}\text{C}$  isotopologue further verifies the high isotopic enrichment.

## Isotopic Purity and Chemical Purity Determination by Mass Spectrometry (MS)

Objective: To accurately determine the isotopic enrichment of  $^{13}\text{C}$  and to identify and quantify any trace impurities.

Methodology:

- Sample Preparation: The sample is dissolved in an appropriate solvent, such as methanol or water, to a known concentration.
- Instrumentation: A high-resolution mass spectrometer (HRMS), such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with a suitable ionization source (e.g., Electrospray Ionization - ESI) is employed. The high resolution is crucial for separating the isotopic peaks from potential isobaric interferences.
- Data Acquisition: The mass spectrometer is operated in full scan mode to acquire the mass spectrum of the protonated molecule  $[\text{M}+\text{H}]^+$ .
- Analysis:
  - Isotopic Purity: The relative intensities of the ion corresponding to the fully  $^{13}\text{C}$ -labeled molecule and any ions corresponding to molecules with fewer  $^{13}\text{C}$  atoms are measured. The isotopic purity is calculated from the ratio of these intensities, often after correcting for the natural isotopic abundance of other elements in the molecule.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Chemical Purity: The presence of any other ions in the mass spectrum indicates the presence of impurities. The relative abundance of these impurity ions compared to the main compound's ion is used to estimate the chemical purity.

## Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control of **Dimethylamine-13C2** hydrochloride salt, from receiving the raw material to the final product release.

A typical quality control workflow for **Dimethylamine-13C2** hydrochloride salt.

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